

GWP-042: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: GWP-042

Cat. No.: B7647867

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This technical guide provides an in-depth overview of the chemical structure, properties, and mechanism of action of **GWP-042**, a potent antimicrobial agent with demonstrated activity against *Mycobacterium tuberculosis*. This document is intended for researchers, scientists, and drug development professionals engaged in the discovery and development of novel anti-infective therapies.

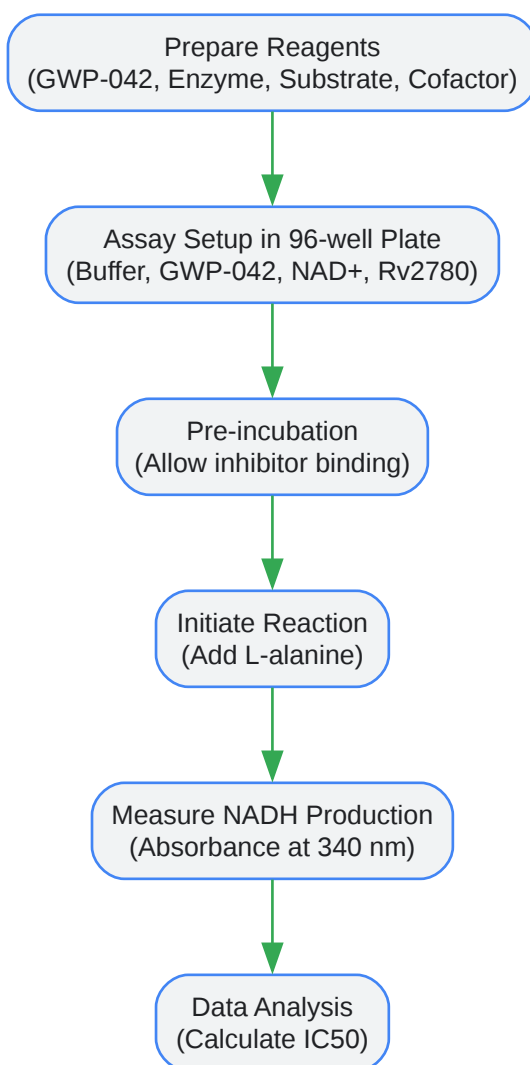
Chemical Structure and Properties

GWP-042 is a small molecule inhibitor of the *Mycobacterium tuberculosis* alanine dehydrogenase (Ald), encoded by the Rv2780 gene. Its chemical and physical properties are summarized below.

Chemical Structure

The chemical structure of **GWP-042** is provided in Figure 1.

Figure 1: Chemical Structure of **GWP-042**



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